Nuezhenidic Acid: A Technical Overview of its Bioactive Properties

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Compound of Interest

Compound Name: *Nuezhenidic acid*

Cat. No.: *B10817868*

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CAS Number: 183238-67-7 Molecular Formula: $C_{17}H_{24}O_{14}$

This technical guide provides an in-depth overview of **Nuezhenidic acid**, an iridoid glycoside with noteworthy anti-inflammatory and antiviral activities. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a compilation of its chemical properties, biological activities, and underlying mechanisms of action.

Physicochemical and Quantitative Data

Nuezhenidic acid is a complex natural product with the following key characteristics:

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Property	Value	Source
CAS Number	183238-67-7	[1]
Molecular Formula	$C_{17}H_{24}O_{14}$	[1]
Molecular Weight	452.36 g/mol	[2]
Solubility	Water: 9.09 mg/mL (20.09 mM) (Sonication recommended), DMSO: 45 mg/mL (99.48 mM) (Sonication recommended)	[3]

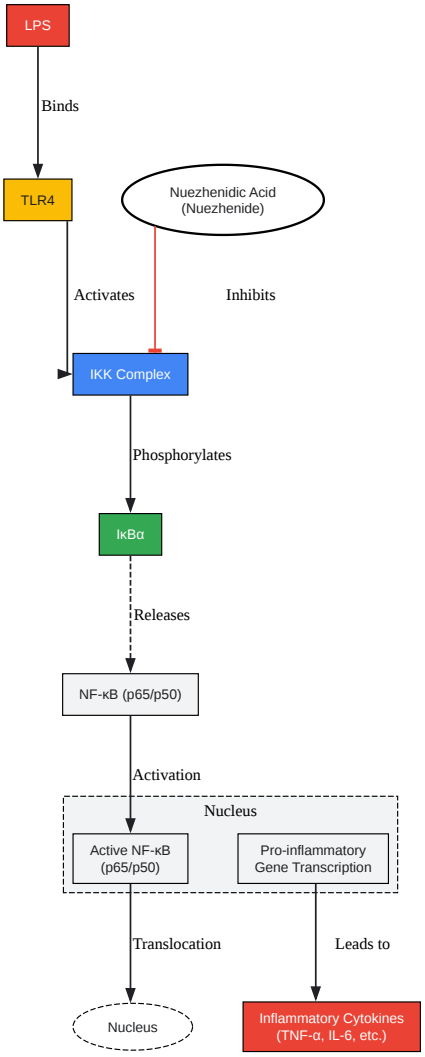
At present, specific quantitative data on the biological activity of **Nuezhenidic acid**, such as half-maximal inhibitory concentration (IC_{50}) for its anti-inflammatory and antiviral effects, or minimum inhibitory concentration (MIC) for antibacterial properties, are not readily available in the public domain. Further research is required to establish these critical parameters.

Anti-inflammatory Activity and Signaling Pathway

Nuezhenidic acid, also referred to as Nuezhenide, has demonstrated significant anti-inflammatory properties. The primary mechanism of this activity is through the inhibition of the Nuclear Factor-kappa B (NF-κB) signaling pathway.

In response to pro-inflammatory stimuli such as lipopolysaccharide (LPS), the NF-κB pathway is activated, leading to the transcription of various inflammatory mediators. Nuezhenide has been shown to intervene in this cascade.

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Caption: NF-κB Signaling Pathway Inhibition by **Nuezhenidic Acid**.

Antiviral Activity

Nuezhenidic acid has been identified as an inhibitor of the influenza A virus.[3][4] The precise mechanism of this antiviral action is an area of ongoing research.

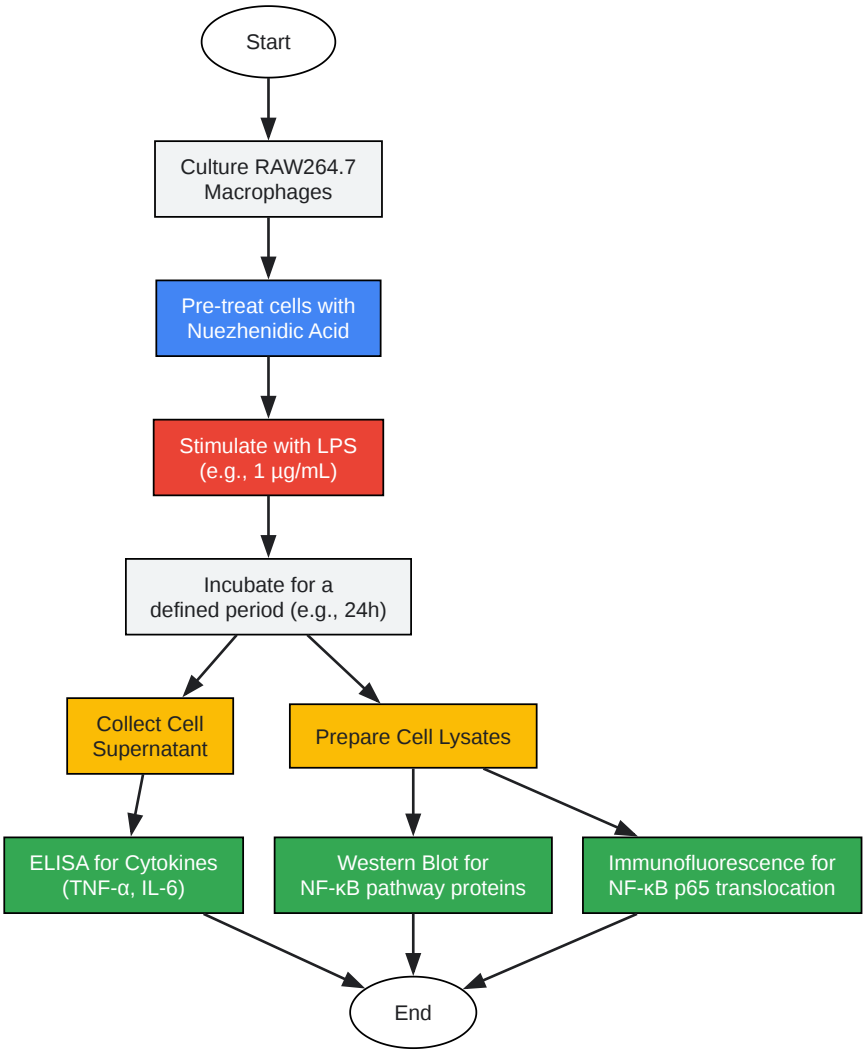
Experimental Protocols

Detailed experimental protocols for the synthesis, extraction, and biological evaluation of **Nuezhenidic acid** are not extensively documented in publicly accessible literature. However, based on the reported anti-inflammatory studies of Nuezhenide, the following general methodologies are applicable.

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In Vitro Anti-inflammatory Assay (General Protocol)

This protocol outlines a typical workflow for assessing the anti-inflammatory effects of a compound like **Nuezhenidic acid** in a cell-based model.



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